

# Silver Iodate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Silver iodate*

Cat. No.: *B1581383*

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For researchers, scientists, and professionals engaged in drug development, a thorough understanding of the fundamental properties of chemical compounds is paramount. This technical guide provides an in-depth look at **silver iodate**, focusing on its core physicochemical properties and its application in experimental contexts.

## Core Physicochemical Data

**Silver iodate** ( $\text{AgIO}_3$ ) is an inorganic compound that finds utility in various scientific applications. A summary of its key identifiers and properties is presented below for easy reference.

Property	Value	Source
CAS Number	7783-97-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	282.77 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	$\text{AgIO}_3$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Application: Chloride Determination

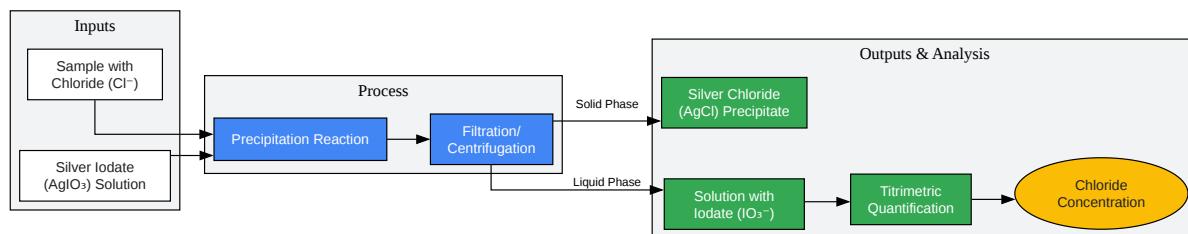
**Silver iodate** is notably used as a reagent for the quantitative determination of small amounts of chlorides, for instance, in biological samples like blood. The underlying principle of this experimental protocol involves a precipitation reaction.

## Methodological Workflow

The experimental procedure for chloride determination using **silver iodate** can be summarized in the following logical steps:

- Reaction Initiation: A sample containing an unknown quantity of chloride ions ( $\text{Cl}^-$ ) is introduced to a solution containing **silver iodate** ( $\text{AgIO}_3$ ).
- Precipitation: Due to the lower solubility of silver chloride ( $\text{AgCl}$ ) compared to **silver iodate**, silver chloride precipitates out of the solution.
- Separation: The solid silver chloride precipitate is separated from the remaining solution, which now contains iodate ions ( $\text{IO}_3^-$ ) displaced from the **silver iodate**.
- Quantification: The concentration of the liberated iodate ions is then determined, typically through a titration method. This concentration is stoichiometrically related to the initial concentration of chloride ions in the sample.

The following diagram illustrates the logical workflow of this experimental protocol.



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*Workflow for Chloride Determination using **Silver Iodate**.*

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## References

- 1. Silver iodate | AgIO<sub>3</sub> | CID 165642 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. CAS-7783-97-3, Silver Iodate Manufacturers, Suppliers & Exporters in India | 024357 [cdhfinechemical.com]
- 4. Cas 7783-97-3,SILVER IODATE | lookchem [lookchem.com]
- To cite this document: BenchChem. [Silver Iodate: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581383#silver-iodate-cas-number-and-molecular-weight>]

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